

# physical and chemical properties of Celangulatin C

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Compound of Interest		
Compound Name:	Celangulatin C	
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## Celangulatin C: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Celangulatin C** is a naturally occurring sesquiterpene polyol ester, a class of complex organic molecules known for their diverse biological activities. Isolated from the root bark of Celastrus angulatus, **Celangulatin C** has demonstrated notable insecticidal properties, positioning it as a compound of interest in the development of novel botanical pesticides.[1][2][3][4] This technical guide provides a comprehensive overview of the known physical and chemical properties of **Celangulatin C**, details the experimental protocols for its isolation and characterization, and visualizes the experimental workflow for its study.

### **Physical and Chemical Properties**

The physical and chemical characteristics of **Celangulatin C** have been determined through a series of analytical techniques. These properties are crucial for its identification, synthesis, and formulation in potential applications. The key quantitative data are summarized in the table below.



Property	Value	Source
Molecular Formula	C32H42O13	[1]
Molecular Weight	634.67 g/mol	[1]
Appearance	White powder	[5]
Melting Point	110-112 °C	[1]
Optical Rotation	[α] <sup>24</sup> D: -5.0° (c, CHCl <sub>3</sub> )	[1]
Insecticidal Activity (LD50)	280.4 μg/mL (against Mythimna separata)	[2][3][4]

# Experimental Protocols Isolation and Purification of Celangulatin C

**Celangulatin C**, along with other sesquiterpene esters, was isolated from the root bark of Celastrus angulatus through a multi-step extraction and chromatographic process. The general methodology is outlined below:

- Extraction: The air-dried and powdered root bark of C. angulatus is extracted with a low-polar solvent, such as toluene.
- Bioassay-Guided Fractionation: The crude extract undergoes bioassay-guided fractionation
  to isolate the insecticidal components. This involves monitoring the biological activity of
  different fractions against a target insect species, such as Mythimna separata (the Oriental
  armyworm).
- Chromatography: The active fractions are then subjected to repeated column chromatography to separate the individual compounds. The specific techniques employed include:
  - Macroporous Resin Column Chromatography: For initial separation of compounds from the crude extract.
  - RP-HPLC (Reversed-Phase High-Performance Liquid Chromatography): For the final purification of the isolated compounds to yield pure Celangulatin C.[5]



#### Structure Elucidation

The chemical structure of **Celangulatin C** was determined using a combination of spectroscopic methods. These techniques provide detailed information about the molecule's connectivity, stereochemistry, and functional groups.

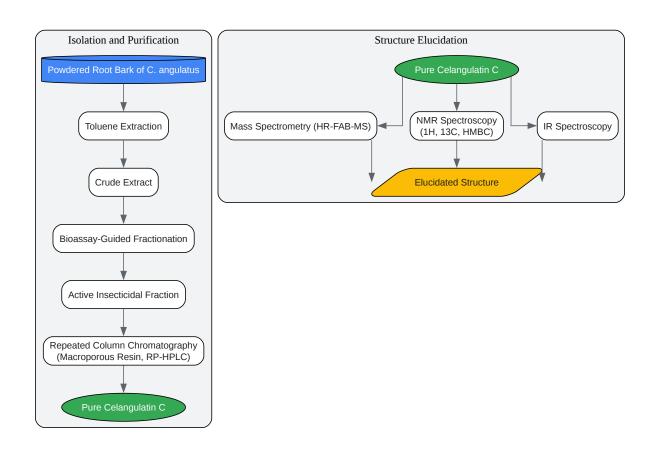
- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-FAB-MS) was used to determine the elemental composition and molecular weight of Celangulatin C.[2]
- Infrared (IR) Spectroscopy: IR spectroscopy was employed to identify the presence of key functional groups, such as hydroxyl (-OH) and ester (C=O) moieties.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of NMR experiments was crucial for elucidating the complex structure of Celangulatin C. This included:
  - 1H-NMR: To identify the types and connectivity of protons in the molecule.
  - 13C-NMR: To determine the number and types of carbon atoms.
  - 2D-NMR (HMBC): Heteronuclear Multiple Bond Correlation was used to establish longrange correlations between protons and carbons, which was instrumental in determining the distribution of the ester groups.[2]

The structure was ultimately elucidated as  $1\beta$ ,  $2\beta$ ,  $8\beta$ -triacetoxy- $9\alpha$ -benzoyloxy-13-isobutanoyloxy- $4\alpha$ ,  $6\alpha$ -dihydroxy- $\beta$ -dihydroagarofuran. [2]

#### **Visualizations**

The following diagrams illustrate the key experimental and logical workflows related to the study of **Celangulatin C**.





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Isolation and Characterization Workflow for Celangulatin C.

### Conclusion



Celangulatin C represents a promising lead compound in the field of natural product-based insecticides. Its complex structure and potent biological activity warrant further investigation. This guide provides a foundational understanding of its known properties and the methodologies used for its study, serving as a valuable resource for researchers in natural products chemistry, entomology, and agrochemical development. Further research into its mechanism of action, synthesis of analogues for structure-activity relationship studies, and field efficacy trials will be crucial in realizing its potential as a commercial insecticide.

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